

# Application Notes and Protocols: Non-Linear Optical Properties of Glycine-Doped Rochelle Salt

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## Compound of Interest

Compound Name: Rochelle salt

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These application notes provide a comprehensive overview of the non-linear optical (NLO) properties of glycine-doped **Rochelle salt** (GSPT) crystals. This document includes key quantitative data, detailed experimental protocols for crystal growth and characterization, and visual workflows to guide researchers in this field. The incorporation of glycine into the **Rochelle salt** lattice has been shown to enhance its second-order NLO properties, making it a promising material for applications in laser technology and optoelectronics.

## Overview of Non-Linear Optical Properties

Glycine-doped **Rochelle salt** is a semi-organic NLO material that combines the high optical non-linearity of organic materials with the favorable thermal and mechanical properties of inorganic crystals. Doping **Rochelle salt** (sodium potassium tartrate,  $\text{NaKC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ) with the amino acid glycine ( $\text{NH}_2\text{CH}_2\text{COOH}$ ) results in a non-centrosymmetric crystal structure, which is a prerequisite for second-order NLO effects such as second harmonic generation (SHG).

## Quantitative Data Summary

The optical properties of glycine-doped **Rochelle salt** have been characterized to determine its potential for NLO applications. The key quantitative data are summarized in the tables below.

**Table 1: Second-Order NLO and Linear Optical Properties of Glycine-Doped Rochelle Salt (GSPT)**

Property	Value	Reference Material
SHG Efficiency	1.17 times that of KDP	KDP (Potassium Dihydrogen Phosphate)
Optical Band Gap	5.6 eV	-
Transmittance	93% in the visible range	-

Data sourced from "Spectral and NLO studies of Glycine-Doped Sodium Potassium Tartrate Crystals for laser applicaitons."[1][2][3]

**Table 2: Representative Third-Order NLO Properties of Doped Glycine Crystals**

Note: The following data is for other glycine-doped crystals and serves as a reference for the potential third-order NLO properties of glycine-doped **Rochelle salt**, for which specific Z-scan data is not yet available in the reviewed literature.

Material	Laser Wavelength	Nonlinear Refractive Index ( $n_2$ )	Nonlinear Absorption Coefficient ( $\beta$ )	Third-Order Susceptibility ( $\chi^{(3)}$ )
Glycine-doped Potassium Thiourea Chloride	632.8 nm	$-7.27 \times 10^{-12}$ cm <sup>2</sup> /W	-	-
Succinic Acid-doped Glycine	532 nm	$-1.12 \times 10^{-11}$ cm <sup>2</sup> /W	$1.25 \times 10^{-5}$ cm/W	$1.15 \times 10^{-6}$ esu
$\alpha$ -Glycine	632.8 nm	$2.14 \times 10^{-8}$ cm <sup>2</sup> /W	$2.48 \times 10^{-5}$ cm/W	$\text{Re}(\chi^{(3)}) = 7.97 \times 10^{-7}$ esu, $\text{Im}(\chi^{(3)}) = 8.00 \times 10^{-7}$ esu

Data for Glycine-doped Potassium Thiourea Chloride sourced from Azhar et al.[4] For Succinic Acid-doped Glycine, data is from a 2023 study.[5] For  $\alpha$ -Glycine, data is from a study on its Z-scan properties.[6]

## Experimental Protocols

Detailed methodologies for the key experiments are provided below.

### Crystal Growth of Glycine-Doped Rochelle Salt (Slow Evaporation Method)

This protocol describes the synthesis of GSPT single crystals using the aqueous solution growth technique.[1]

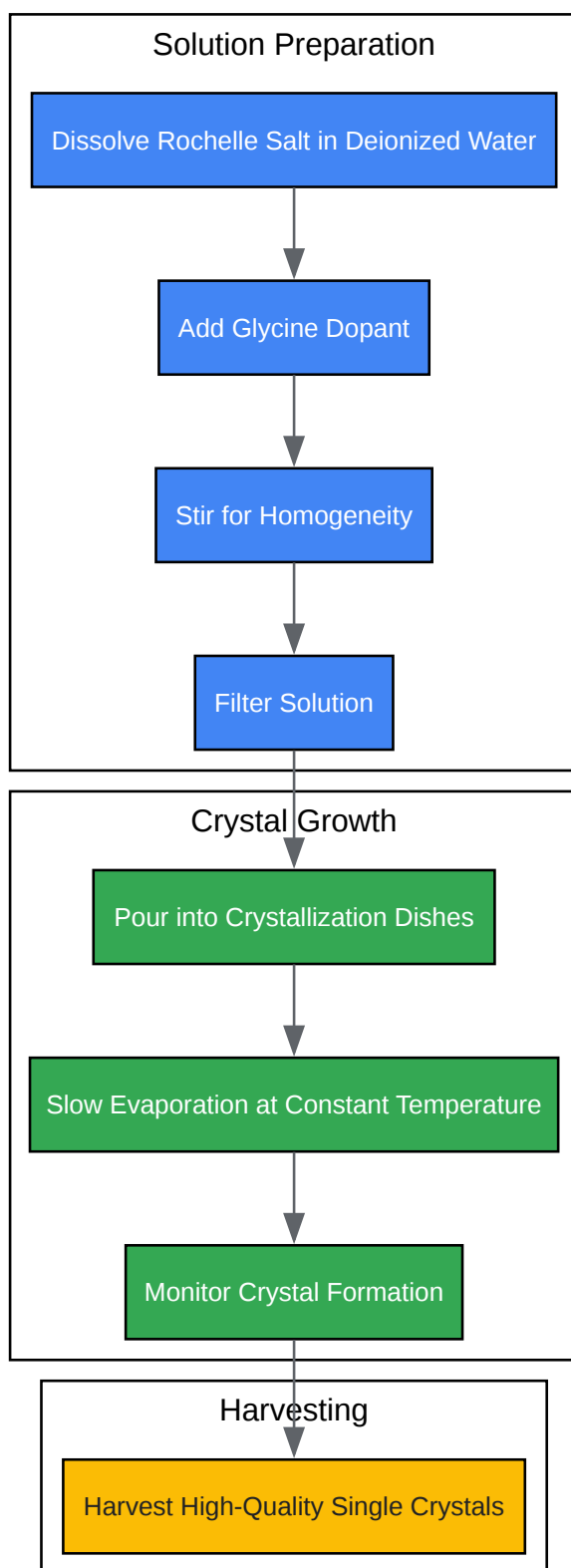
Materials and Equipment:

- High purity **Rochelle salt** (Sodium Potassium Tartrate)
- High purity Glycine
- Deionized water
- Beakers and conical flasks
- Magnetic stirrer with hot plate
- Whatman filter paper
- Crystallization dishes with perforated covers
- Constant temperature bath (optional)

Procedure:

- Prepare a saturated solution of **Rochelle salt** in deionized water at a constant temperature (e.g., 30°C).
- Calculate the desired molar percentage of glycine to be added as a dopant (e.g., 1 mol%).

- Dissolve the calculated amount of glycine into the saturated **Rochelle salt** solution.
- Stir the solution continuously for several hours using a magnetic stirrer to ensure homogeneity.
- Filter the solution using Whatman filter paper to remove any impurities.
- Pour the filtered solution into clean crystallization dishes.
- Cover the dishes with perforated covers to allow for slow evaporation of the solvent.
- Place the dishes in a vibration-free environment, preferably in a constant temperature bath, to facilitate the growth of high-quality single crystals.
- Monitor the crystal growth over a period of several weeks.
- Once the crystals have reached the desired size (e.g., 19x12x7 mm<sup>3</sup>), they can be harvested from the solution.<sup>[1]</sup>



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### Crystal Growth Workflow

## Second Harmonic Generation (SHG) Efficiency Measurement (Kurtz-Perry Powder Technique)

This protocol outlines the steps to measure the relative SHG efficiency of the grown crystals.

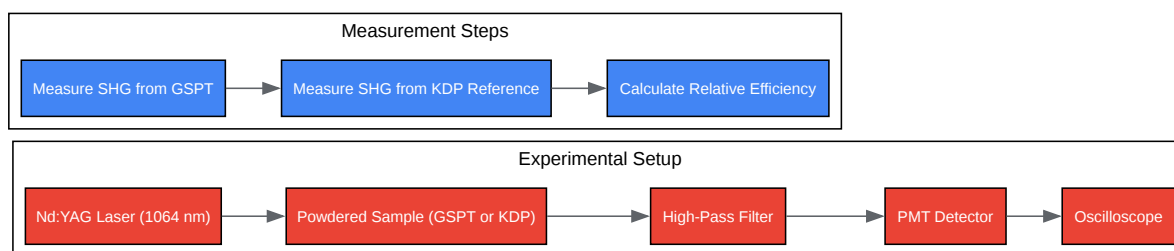
Materials and Equipment:

- Nd:YAG laser (1064 nm)
- Sample holder (capillary tube or microscope slides)
- Photomultiplier tube (PMT) or photodiode detector
- High-pass filter to block the fundamental wavelength (1064 nm)
- Oscilloscope
- Reference material: Potassium Dihydrogen Phosphate (KDP) powder
- GSPT crystal sample, ground into a fine powder

Procedure:

- Grind the GSPT crystal into a fine powder and sieve it to obtain a uniform particle size.
- Pack the powdered sample into a capillary tube or between two glass slides.
- Mount the sample in the path of the Nd:YAG laser beam.
- Direct the fundamental laser beam (1064 nm) onto the sample.
- Place the high-pass filter after the sample to allow only the second harmonic signal (532 nm) to pass through to the detector.
- Measure the intensity of the 532 nm output signal using the PMT and display it on the oscilloscope.

- Replace the GSPT sample with the KDP reference powder of the same particle size and measure the SHG intensity under identical conditions.
- The relative SHG efficiency of GSPT is calculated by dividing its SHG signal intensity by that of the KDP reference.



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### SHG Measurement Workflow

## Third-Order NLO Properties Measurement (Z-Scan Technique)

This protocol describes the Z-scan technique to determine the non-linear refractive index ( $n_2$ ) and non-linear absorption coefficient ( $\beta$ ).

Materials and Equipment:

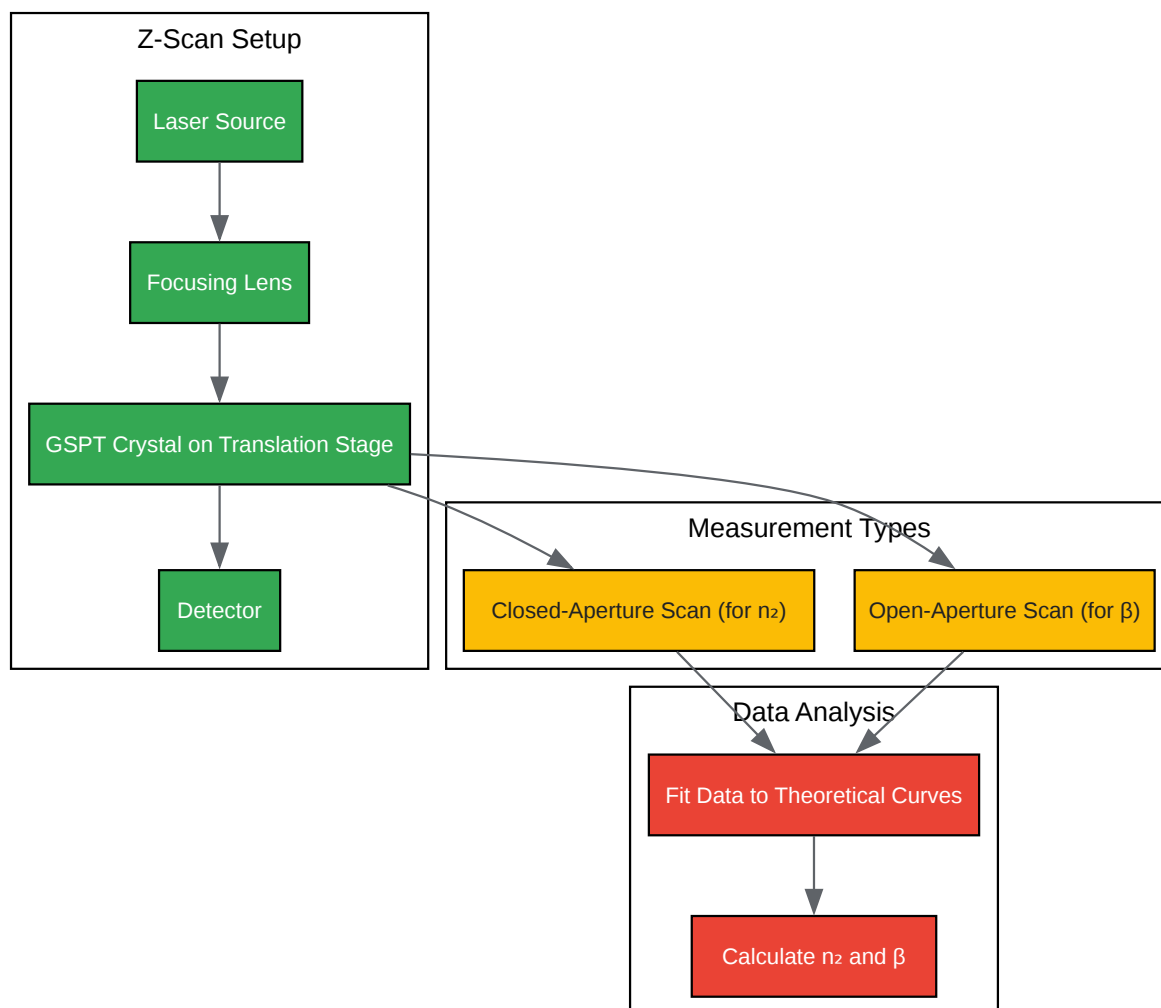
- Continuous wave (CW) or pulsed laser (e.g., He-Ne at 632.8 nm or Nd:YAG at 532 nm)
- Focusing lens
- Motorized translation stage
- Beam splitter
- Two photodiode detectors

- Aperture

Procedure:

- Mount the polished GSPT single crystal on the motorized translation stage.
- Focus the laser beam using the lens. The sample will be moved along the z-axis through the focal point.
- Split the laser beam into a reference beam and a transmitted beam. The reference beam is monitored by one detector to account for laser power fluctuations.
- Closed-Aperture Z-Scan (for  $n_2$ ):
  - Place an aperture before the second detector in the far field.
  - Move the sample along the z-axis from -z to +z through the focal point.
  - Record the normalized transmittance as a function of the sample position (Z).
  - A pre-focal peak followed by a post-focal valley indicates a negative  $n_2$  (self-defocusing), while the opposite indicates a positive  $n_2$  (self-focusing).
- Open-Aperture Z-Scan (for  $\beta$ ):
  - Remove the aperture so that the entire transmitted beam is collected by the detector.
  - Repeat the scan along the z-axis.
  - A valley in the transmittance at the focal point indicates reverse saturable absorption (positive  $\beta$ ), while a peak indicates saturable absorption (negative  $\beta$ ).
- The values of  $n_2$  and  $\beta$  are calculated by fitting the experimental data to the theoretical Z-scan equations.





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### Z-Scan Experimental Workflow

## Optical Transmittance and Band Gap Determination (UV-Vis-NIR Spectroscopy)

This protocol is for measuring the optical transmittance and calculating the optical band gap.

Materials and Equipment:

- UV-Vis-NIR spectrophotometer
- Polished GSPT single crystal of known thickness

Procedure:

- Polish the GSPT crystal to have flat and parallel surfaces.
- Place the crystal in the sample holder of the spectrophotometer.
- Record the transmittance spectrum over a wide wavelength range (e.g., 200-1100 nm).
- The lower cut-off wavelength is identified as the point where the transmittance drops sharply.
- To calculate the optical band gap ( $E_g$ ), first calculate the absorption coefficient ( $\alpha$ ) from the transmittance data using the Beer-Lambert law.
- Plot  $(\alpha h\nu)^2$  versus photon energy ( $h\nu$ ).
- Extrapolate the linear portion of the plot to the x-axis (where  $(\alpha h\nu)^2 = 0$ ). The intercept on the x-axis gives the value of the optical band gap,  $E_g$ . For GSPT, the band gap is approximately 5.6 eV.<sup>[1][2]</sup>

## Conclusion

Glycine-doped **Rochelle salt** crystals exhibit promising second-order non-linear optical properties, with an SHG efficiency greater than that of KDP. The high optical transparency and wide band gap make it a suitable candidate for frequency conversion applications in the visible and near-UV regions. Further investigation into its third-order NLO properties is warranted to fully explore its potential in applications such as optical switching and limiting. The protocols provided herein offer a standardized approach for the synthesis and characterization of this novel NLO material.

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## References

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